

# BTZ Black Hole Stability & Instability: Technical Resource Center

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## Compound of Interest

Compound Name: BTZ

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This technical resource center provides troubleshooting guidance and frequently asked questions for researchers and scientists investigating the stability and instability of Bañados-Teitelboim-Zanelli (**BTZ**) black hole solutions.

## Frequently Asked Questions (FAQs)

Q1: What are the fundamental parameters that determine the stability of a **BTZ** black hole?

A1: The stability of a **BTZ** black hole is primarily determined by its mass ( $M$ ), angular momentum ( $J$ ), and the cosmological constant ( $\Lambda = -1/l^2$ ), where ' $l$ ' is the AdS radius. The relationships between these parameters dictate the black hole's susceptibility to various perturbations.

Q2: Are all **BTZ** black holes stable?

A2: No, not all **BTZ** black holes are stable. While the non-rotating ( $J=0$ ) **BTZ** black hole is stable against scalar field perturbations, rotating **BTZ** black holes can exhibit instabilities under certain conditions. Specifically, rotating **BTZ** black holes are unstable to massive scalar field perturbations if the Breitenlohner-Freedman bound is violated.

Q3: What is the role of boundary conditions in determining **BTZ** black hole stability?

A3: The choice of boundary conditions at the asymptotically AdS boundary is crucial in determining the stability of a **BTZ** black hole. Different boundary conditions can lead to different

spectra of quasinormal modes, which in turn determine whether perturbations decay or grow over time.

Q4: What is superradiance in the context of **BTZ** black holes?

A4: Superradiance is a phenomenon where waves can be amplified by extracting rotational energy from a rotating black hole. In the case of **BTZ** black holes, this can lead to an instability if the superradiant modes are reflected at the boundary and repeatedly amplified.

## Troubleshooting Guides

Problem 1: My numerical simulation of a scalar field around a rotating **BTZ** black hole shows an unexpected instability.

- Possible Cause 1: Incorrect boundary conditions.
  - Solution: Ensure that the boundary conditions you have implemented at the AdS boundary are appropriate for the physical system you are modeling. Reflecting boundary conditions can lead to instabilities that would not be present with absorbing boundary conditions.
- Possible Cause 2: Violation of the Breitenlohner-Freedman (BF) bound.
  - Solution: For a massive scalar field, verify that the mass of the field satisfies the BF bound for stability in AdS space. An instability is expected if the bound is violated.
- Possible Cause 3: Numerical artifacts.
  - Solution: Refine your numerical grid and time-stepping to ensure that the observed instability is not a result of numerical errors. Check for convergence of your results as you increase the resolution.

Problem 2: I am having difficulty interpreting the quasinormal mode spectrum of my **BTZ** black hole solution.

- Possible Cause: Confusion between stable and unstable modes.
  - Solution: Recall that the real part of the quasinormal mode frequency corresponds to the oscillation frequency, while the imaginary part corresponds to the damping (or growth)

rate. A positive imaginary part indicates a stable, decaying mode, while a negative imaginary part signifies an unstable, growing mode.

## Quantitative Data Summary

Table 1: Stability of **BTZ** Black Holes under Scalar Perturbations

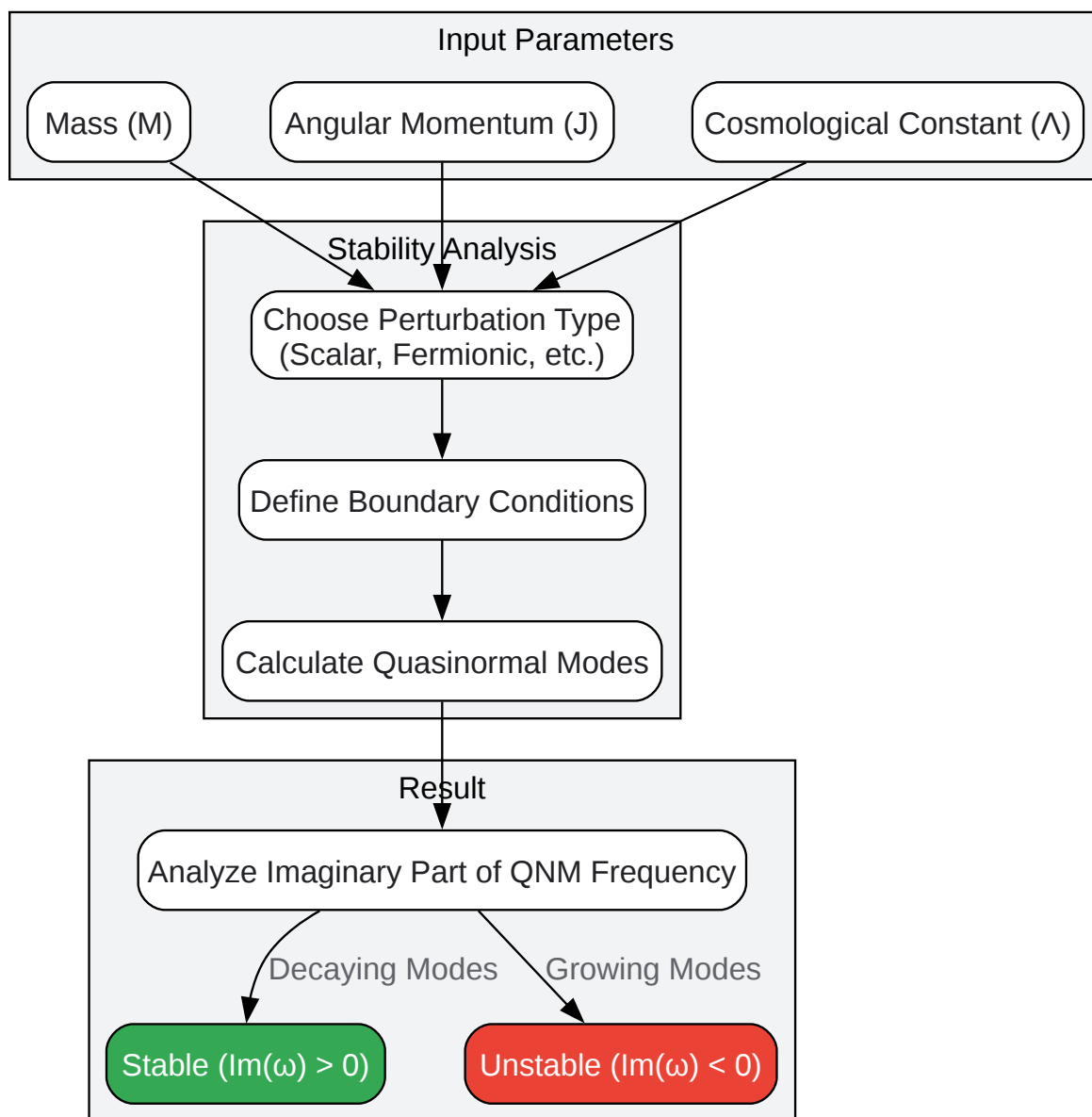
BTZ Black Hole Type	Scalar Field Mass	Stability Condition	Instability Mechanism
Non-rotating ( $J=0$ )	Massless or Massive	Stable	-
Rotating ( $J>0$ )	Massless	Stable	-
Rotating ( $J>0$ )	Massive	Conditionally Stable	Superradiance, BF bound violation

## Protocols for Theoretical Analysis

Protocol 1: Calculation of Quasinormal Modes for a Massless Scalar Field in a Non-Rotating **BTZ** Spacetime

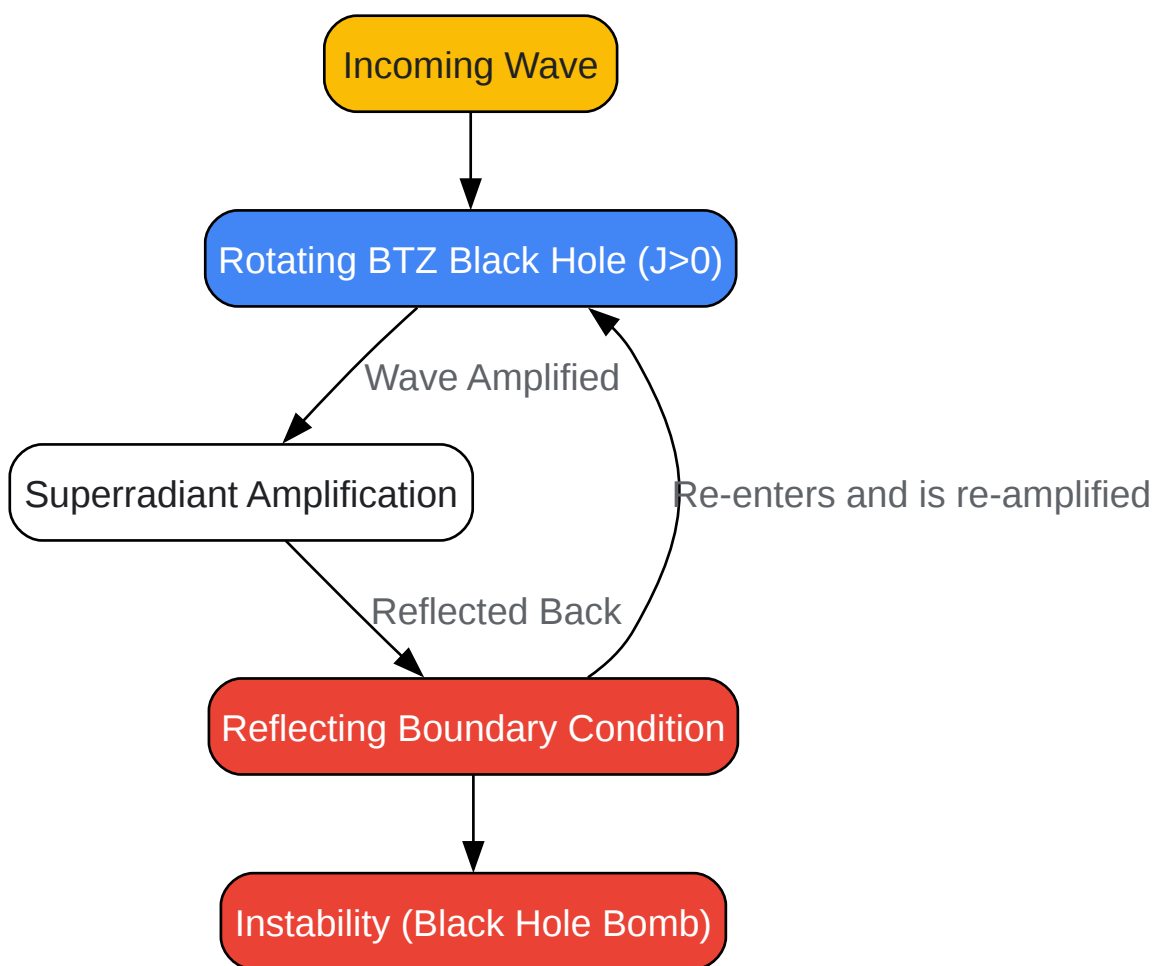
- Start with the Klein-Gordon equation for a massless scalar field in the **BTZ** metric.
- Separate the wave equation into radial and angular parts using an appropriate ansatz for the scalar field.
- Solve the angular equation to obtain the angular eigenvalues.
- Transform the radial equation into a Schrödinger-like equation with an effective potential.
- Impose the appropriate boundary conditions: purely ingoing waves at the event horizon and decaying waves at the AdS boundary.
- Solve the radial equation with these boundary conditions to find the discrete spectrum of complex frequencies, which are the quasinormal modes.

## Diagrams and Workflows



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Caption: Workflow for determining the stability of a **BTZ** black hole.



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Caption: The mechanism of superradiant instability in a **BTZ** black hole.

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